

An In-Depth Technical Guide to the Structure and Function of Interleukin-23

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Abstract

Interleukin-23 (IL-23) is a heterodimeric cytokine that plays a pivotal role in the inflammatory immune response, particularly in the expansion and maintenance of T helper 17 (Th17) cells.[1][2][3] Composed of two distinct subunits, p19 and p40, IL-23 exerts its effects through a specific cell surface receptor complex, initiating a signaling cascade that is a key target in the development of therapeutics for autoimmune diseases. This guide provides a comprehensive technical overview of the structure of IL-23 and its subunits, quantitative binding data, detailed experimental protocols for its study, and a visualization of its signaling pathway.

IL-23 Structure and Subunits

Interleukin-23 is a member of the IL-12 family of cytokines and is distinguished by its unique heterodimeric structure, which consists of the IL-23-specific p19 subunit and the p40 subunit that it shares with IL-12.[4][5][6][7] The assembly of these two subunits is crucial for the biological activity of the cytokine.

The p19 Subunit

The p19 subunit is a four-helix bundle cytokine, a structural motif characteristic of the IL-6 family.[5][7] This subunit is unique to IL-23 and is essential for its specific biological function.[7]

[8] The interaction of the p19 subunit with the IL-23 receptor (IL-23R) is a critical determinant of signaling specificity.[8]

The p40 Subunit

The p40 subunit, encoded by the IL12B gene, is shared with IL-12.[4][5] Structurally, the p40 subunit is composed of three fibronectin type-III (FNIII) domains and provides the binding interface for the IL-12R β 1 receptor chain, which is a shared component of both the IL-12 and IL-23 receptor complexes.[9]

The Heterodimeric Complex

The p19 and p40 subunits are linked by a disulfide bond to form the functional IL-23 heterodimer.[1][10] The crystal structure of human IL-23 reveals an extensive interface between the two subunits.[10][11] This interaction is critical for the proper folding and secretion of the active cytokine.

The IL-23 Receptor Complex

The functional receptor for IL-23 is also a heterodimer, composed of two transmembrane proteins: IL-23R and IL-12R β 1.[2][5][6]

- IL-23R: This is the specific receptor component for IL-23 and binds to the p19 subunit.[8] Its extracellular region contains an N-terminal Ig-like domain and two cytokine receptor domains.[12]
- IL-12R β 1: This receptor chain is shared with the IL-12 receptor and interacts with the p40 subunit of IL-23.[9]

The formation of a ternary complex between IL-23, IL-23R, and IL-12R β 1 is the initial step in signal transduction.[13]

Quantitative Data: Binding Affinities and Kinetics

The interaction between IL-23 and its receptor components has been characterized using various biophysical techniques. The following tables summarize key quantitative data.

Table 1: Equilibrium Dissociation Constants (KD) for IL-23 and its Receptor Interactions

Interacting Molecules	Technique	KD (nM)	Reference
Human IL-23 and Human IL-23R (extracellular domain)	Isothermal Titration Calorimetry (ITC)	44	[13]
Human IL-23 and Human IL-12R β 1 (extracellular domain)	Isothermal Titration Calorimetry (ITC)	2000	[13]
TAMRA-tagged IL-23 and NL-IL-23R (full-length, in living cells)	NanoBRET	222.2 $\pm$ 71.1	[14]
TAMRA-tagged IL-23 and NL-IL-12R β 1 (full-length, in living cells)	NanoBRET	30.1 $\pm$ 5.5	[14]
Unlabeled IL-23 and IL-23R/IL-12R β 1 complex (in living cells)	NanoBRET Competition Assay	0.0272 $\pm$ 0.012	[15]

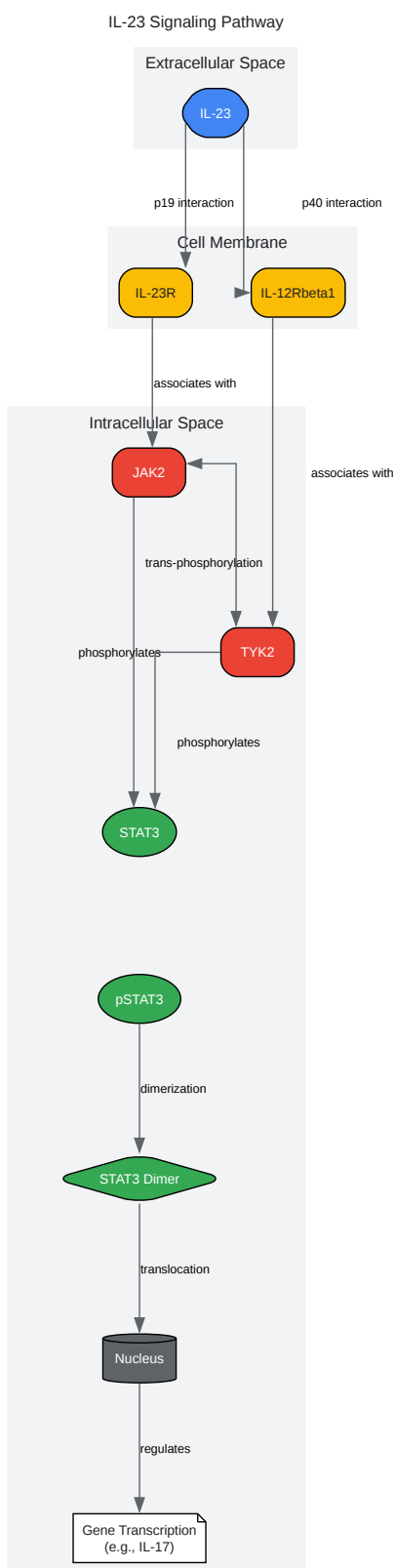
Table 2: Kinetic Rate Constants (ka, kd) for IL-23 Antibody Interactions

Antibody	Target	Technique	k_a (1/Ms)	k_d (1/s)	KD (pM)	Reference
Risankizumab	Human scIL-23	Surface Plasmon Resonance (SPR)	1.1×10^6	2.3×10^{-5}	21	[16]
Guselkumab	Human scIL-23	Surface Plasmon Resonance (SPR)	9.7×10^5	3.4×10^{-5}	35	[16]
Tildrakizumab	Human scIL-23	Surface Plasmon Resonance (SPR)	4.9×10^5	6.7×10^{-5}	136	[16]
Ustekinumab	Human scIL-23	Surface Plasmon Resonance (SPR)	6.8×10^5	7.2×10^{-5}	106	[16]

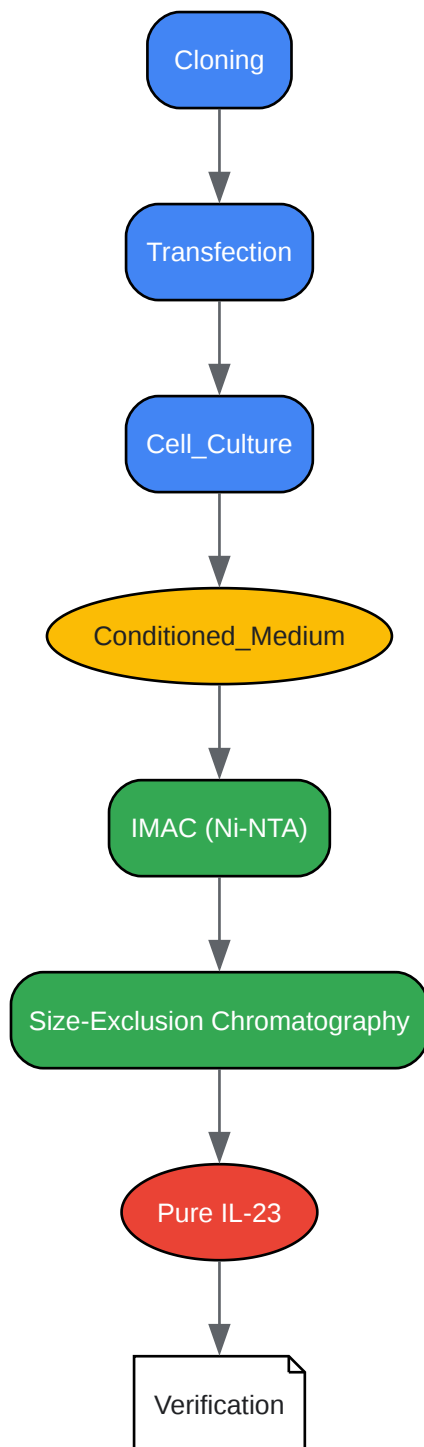
IL-23 Signaling Pathway

Binding of IL-23 to its receptor complex initiates an intracellular signaling cascade primarily through the Janus kinase (JAK) and Signal Transducer and Activator of Transcription (STAT) pathway.[2][17]

Upon ligand binding, the receptor chains dimerize, bringing the associated JAKs, primarily JAK2 and TYK2, into close proximity, leading to their trans-phosphorylation and activation.[12][17] Activated JAKs then phosphorylate specific tyrosine residues on the cytoplasmic tail of the IL-23R.[17] These phosphorylated sites serve as docking sites for STAT proteins, predominantly STAT3.[17][18] Recruited STAT3 is then phosphorylated by the JAKs, leading to its dimerization, translocation to the nucleus, and subsequent regulation of target gene transcription, including genes for pro-inflammatory cytokines like IL-17.[6][17][18]



Recombinant IL-23 Purification Workflow

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